

An In-depth Technical Guide to the Nuclide Gold-193

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Compound of Interest

Compound Name: Gold-193

Cat. No.: B1217023

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This technical guide provides a comprehensive overview of the nuclear properties, position in the chart of nuclides, and experimental data for **Gold-193** (^{193}Au). It is intended for researchers, scientists, and professionals in drug development who may utilize radionuclides in their work.

Position in the Chart of Nuclides

Gold-193 is a radioactive isotope of gold with 79 protons and 114 neutrons.[1] It is situated among the neutron-deficient isotopes of gold. In the chart of nuclides, it is surrounded by other gold isotopes, its isobaric neighbors (nuclides with the same mass number $A=193$), and its isotonic neighbors (nuclides with the same neutron number $N=114$). Its direct parent nuclide is Mercury-193 (^{193}Hg), and it decays into Platinum-193 (^{193}Pt).[2]

Nuclear Properties of Gold-193 (Ground State)

The fundamental nuclear properties of the ground state of **Gold-193** are summarized in the table below. This data is crucial for understanding its stability, decay characteristics, and potential applications.

| Property | Value |
|----------------------------|---|
| Symbol | ^{193}Au |
| Atomic Number (Z) | 79 |
| Neutron Number (N) | 114 |
| Mass Number (A) | 193 |
| Isotopic Mass | 192.964150(11) u |
| Mass Excess | -33.394325 MeV[3] |
| Binding Energy per Nucleon | 7.92411 MeV[3][4] |
| Half-life | 17.65(15) hours[2][5] |
| Decay Mode | Electron Capture (EC)/ β^+ (100%)[2][6] |
| Decay Energy | 1.075(9) MeV[2] |
| Daughter Isotope | ^{193}Pt |
| Spin and Parity ($J\pi$) | 3/2+[1][2] |
| Magnetic Dipole Moment | +0.1396(5) μN [2] |
| Quadrupole Moment | +0.664(20) barn[2] |

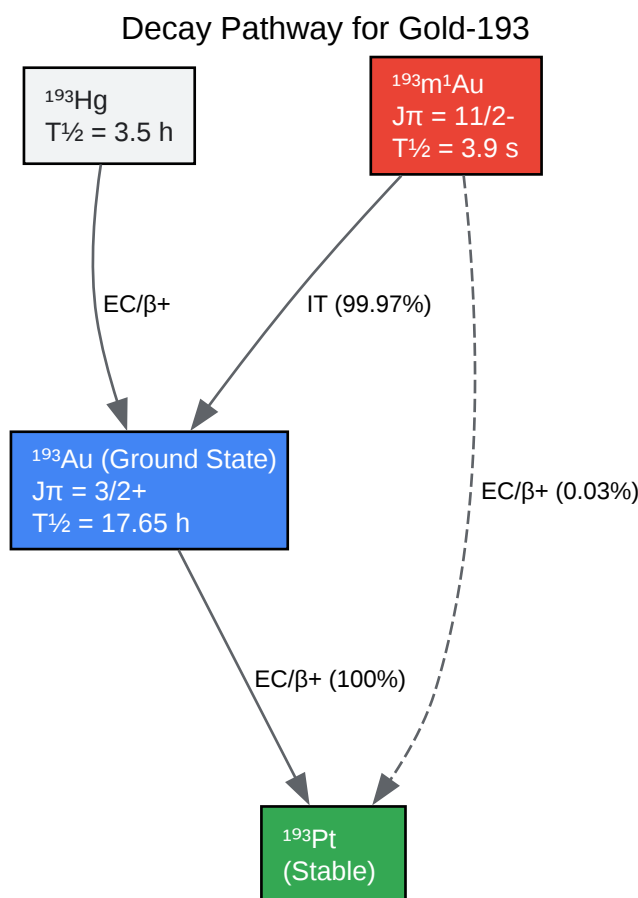
Nuclear Isomers of Gold-193

Gold-193 has two known nuclear isomers, which are excited metastable states of the nucleus with longer half-lives than typical excited states. Their properties are distinct from the ground state and are detailed below.

| Property | Gold-193m1 | Gold-193m2 |
|----------------------------|---|-----------------------------|
| Symbol | $^{193\text{m}1}\text{Au}$ | $^{193\text{m}2}\text{Au}$ |
| Excitation Energy | 290.20(4) keV[5][7] | 2486.7(6) keV[2][8] |
| Half-life | 3.9(3) seconds[7][8] | 150(50) nanoseconds[2][8] |
| Decay Modes | Isomeric Transition (IT) (99.97%)EC/ β^+ (0.03%)[7][8] | Isomeric Transition (IT)[8] |
| Daughter Isotope(s) | ^{193}Au (via IT) ^{193}Pt (via EC/ β^+) | ^{193}Au |
| Spin and Parity ($J\pi$) | 11/2-[1][7] | (31/2+)[2] |
| Magnetic Dipole Moment | 6.18(9) μN [7] | - |
| Quadrupole Moment | +1.98(6) barn[7] | - |

Decay Scheme of Gold-193

The decay of **Gold-193** and its parent nuclide follows a specific pathway. The primary parent of ^{193}Au is ^{193}Hg , which decays into ^{193}Au . Subsequently, ^{193}Au decays into ^{193}Pt . The isomers of **Gold-193** primarily decay via isomeric transition to the ground state.



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Decay pathway leading to and from **Gold-193**.

Experimental Protocols

The production and characterization of **Gold-193** involve nuclear reactions and subsequent analysis. While specific proprietary protocols may vary, the general methodologies are outlined below.

Gold-193 is typically produced by irradiating a stable target with charged particles or neutrons in a cyclotron or nuclear reactor. A common production route involves the decay of its parent nuclide, Mercury-193.

Example Protocol: Production via (p,xn) or (d,xn) reactions on Platinum

- **Target Preparation:** A high-purity, thin foil of a stable platinum isotope (e.g., ^{194}Pt or ^{195}Pt) is prepared. The target thickness is optimized to maximize the yield of the desired reaction

while minimizing energy loss of the incident beam.

- **Irradiation:** The platinum target is bombarded with a high-energy proton or deuteron beam from a cyclotron. The beam energy is selected to favor the $^{194}\text{Pt}(p,2n)^{193}\text{Au}$ or $^{195}\text{Pt}(p,3n)^{193}\text{Au}$ reaction channels.
- **Cooling:** After irradiation, the target is allowed to "cool" for a period to let short-lived, unwanted radionuclides decay.
- **Chemical Separation:** The gold radioisotopes are chemically separated from the bulk platinum target. This can be achieved through techniques such as solvent extraction or ion-exchange chromatography. For example, the irradiated target can be dissolved in aqua regia, and gold can be selectively extracted into an organic solvent like methyl isobutyl ketone (MIBK).
- **Purification:** The extracted **Gold-193** is further purified to remove any remaining contaminants, ensuring high radiochemical purity.

After production and separation, the properties and quantity of **Gold-193** must be determined.

Protocol: Gamma-Ray Spectroscopy for Half-life and Purity Determination

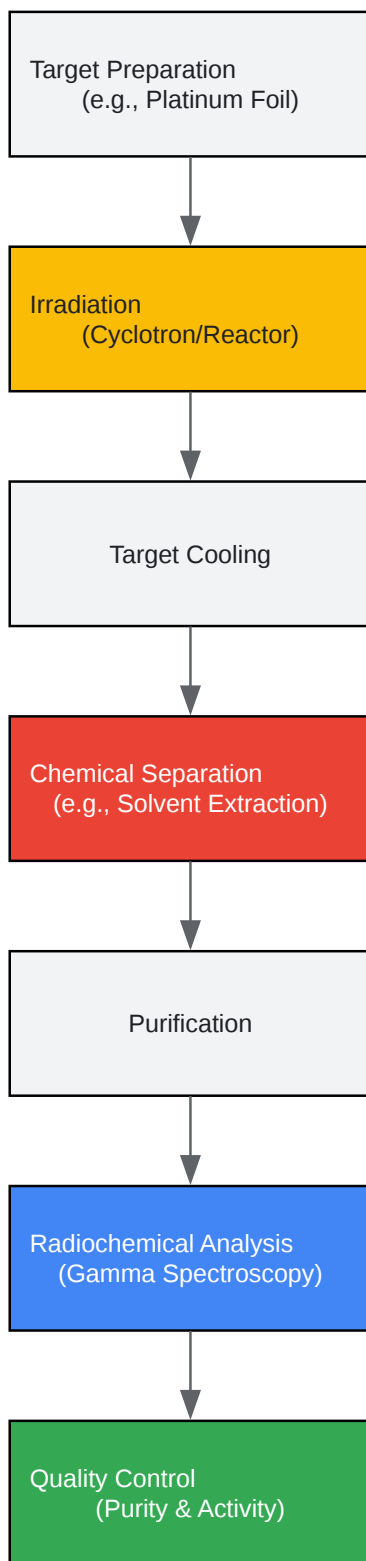
- **Sample Preparation:** A purified sample of **Gold-193** is prepared in a standard geometry (e.g., a vial or point source).
- **Data Acquisition:** The sample is placed in front of a high-purity germanium (HPGe) detector. The detector is shielded to reduce background radiation. Gamma-ray spectra are collected over a period of several half-lives.
- **Spectral Analysis:** The resulting spectra are analyzed to identify the characteristic gamma-ray energies emitted during the decay of **Gold-193** to Platinum-193. The purity of the sample can be assessed by searching for gamma peaks from other radionuclides.
- **Half-life Measurement:** The activity (proportional to the count rate in a characteristic photopeak) is measured at different time points. The half-life is determined by fitting the decay data to an exponential decay curve.

- **Activity Quantification:** The absolute activity of the sample is determined by comparing the count rate to that of a calibrated source with similar gamma energies or by using the known detector efficiency for the specific geometry and energies.

Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for the production and analysis of **Gold-193**.

General Workflow for Gold-193 Production and Analysis



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A typical workflow for producing and analyzing **Gold-193**.

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